Application Notes & Protocols: Natamycin as a Selection Agent in Fungal Genetics Research

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Compound of Interest

Compound Name:	*Natamycin*
CAS No.:	*52882-37-8*
Cat. No.:	*B10753224*

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Natamycin, a polyene macrolide antibiotic, serves as a potent and selective agent for fungal genetics research. Its unique mechanism of action and broad-spectrum antifungal activity make it a valuable tool for selecting transformed fungal strains. This document provides detailed application notes and protocols for the effective use of **natamycin** as a selection agent.

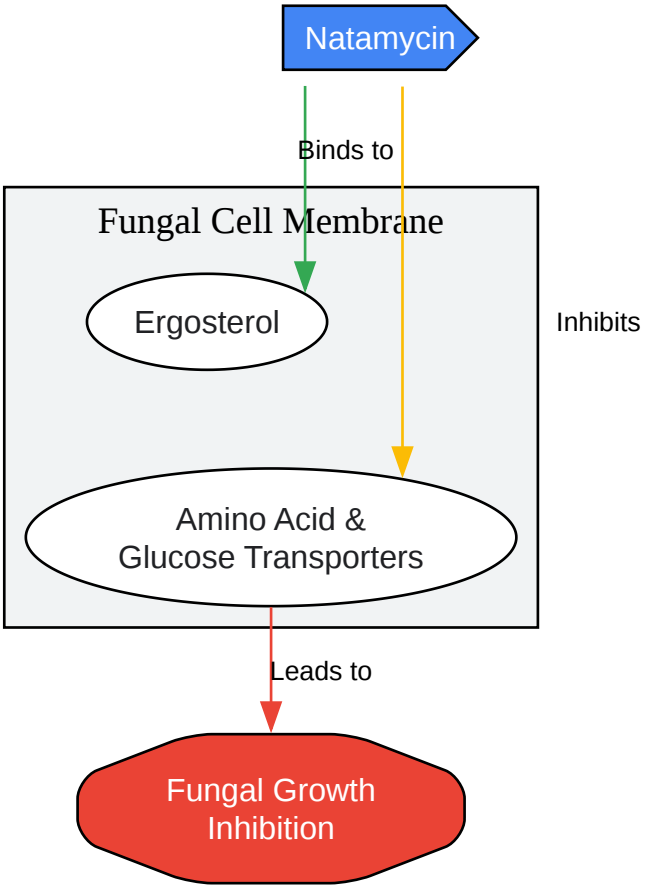
Introduction

Natamycin, also known as pimaricin, is an antifungal compound produced by Streptomyces natalensis.[1] It exhibits a broad spectrum of activity against yeasts and molds by specifically binding to ergosterol, a key component of fungal cell membranes.[1][2][3][4] This interaction inhibits fungal growth without causing membrane permeabilization, a mechanism distinct from other polyene antibiotics like nystatin and filipin. **Natamycin**'s mode of action involves the inhibition of amino acid and glucose transport proteins, leading to a loss of nutrient transport across the plasma membrane. Due to the absence of ergosterol in bacterial cell membranes, **natamycin** is ineffective against bacteria, making it an excellent selective agent in mixed microbial cultures.

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Mechanism of Action

The selective antifungal activity of **natamycin** is attributed to its high affinity for ergosterol. The binding of **natamycin** to ergosterol is irreversible and leads to the formation of a polyene-sterol complex. This complex disrupts essential cellular processes that are dependent on the proper function of ergosterol-rich membrane domains, such as vacuolar fusion and fission, ultimately leading to the cessation of fungal growth.



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Caption: Mechanism of action of **natamycin** on fungal cells.

Data Presentation: Efficacy of **Natamycin**

The minimum inhibitory concentration (MIC) of **natamycin** varies among different fungal species. The following tables summarize the effective concentrations of **natamycin** against a range of common laboratory and clinical fungal strains.

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Table 1: Minimum Inhibitory Concentrations (MICs) of **Natamycin** for Various Fungal Species

Fungal Species	MIC Range (µg/mL)	Reference(s)
Aspergillus flavus	4 - 64	
Aspergillus fumigatus	4	
Aspergillus carbonarius	0.05 - 0.1	
Candida albicans	1.6 - 12.5	
Fusarium spp.	MIC90 of 4	
Penicillium digitatum	1.54	
Penicillium expansum	1.14	
Saccharomyces cerevisiae	1 - 5	
Yarrowia lipolytica	20 ppm (20 µg/mL)	

Table 2: **Natamycin** Concentration for Inhibition of Fungal Growth in Various Applications

Application	Fungal Target	Natamycin Concentration	Reference(s)
Food Preservation (Cheese)	Molds and Yeasts	20 mg/kg (20 ppm)	
Wine Spoilage Control	Saccharomyces bayanus	5 - 10 mg/L (5 - 10 ppm)	
Plant Tissue Culture	Various Fungi	10 mg/L (10 ppm)	
Experimental Keratomycosis	Candida albicans	5% suspension	

Experimental Protocols

Natamycin has low solubility in water. Therefore, a stock solution is typically prepared in an organic solvent.

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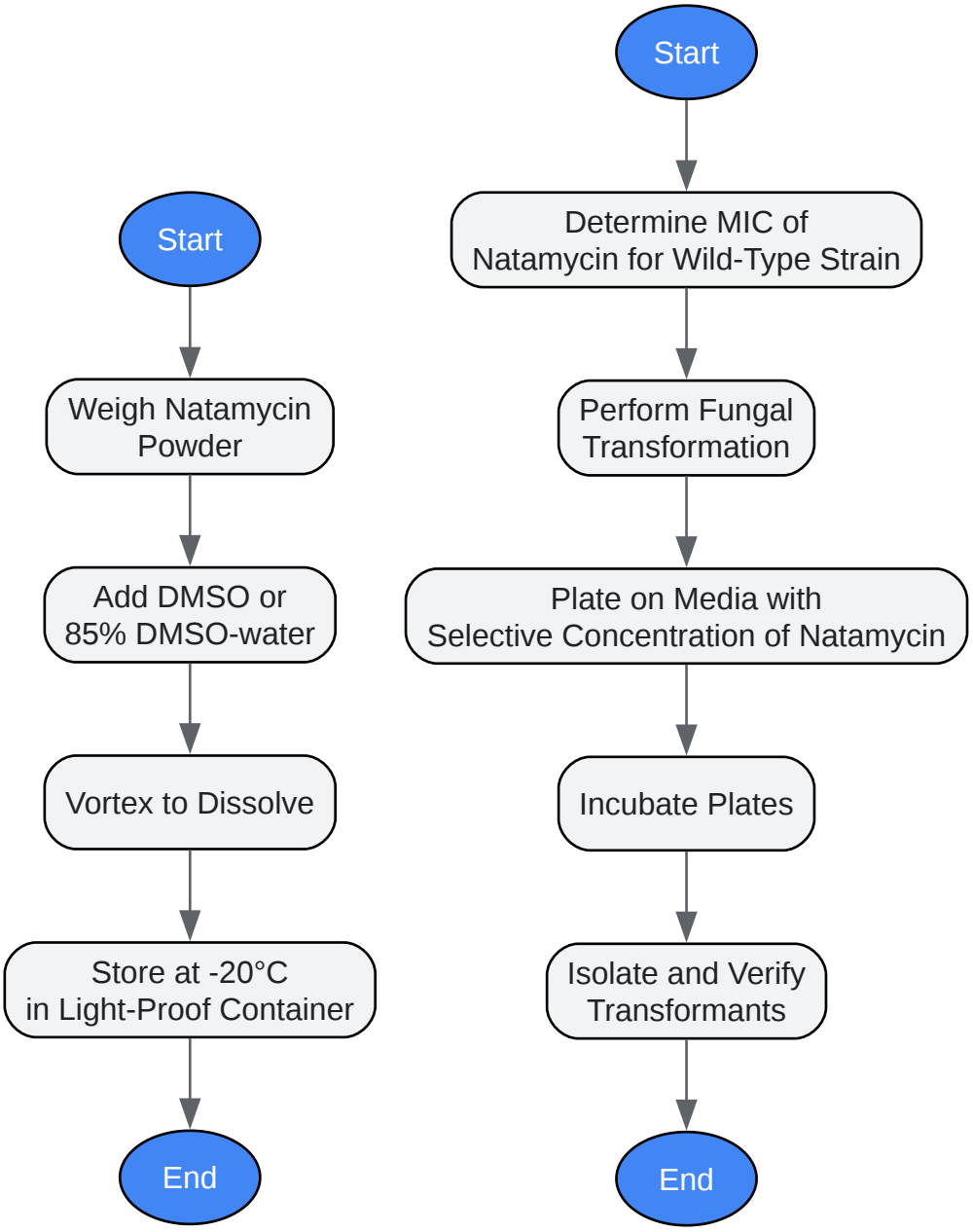
Materials:

- **Natamycin** powder (pharmaceutical grade)
- Dimethyl sulfoxide (DMSO) or 85% (v/v) DMSO-water
- Sterile microcentrifuge tubes
- Sterile, light-proof storage container

Procedure:

- Weigh the desired amount of **natamycin** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO or 85% DMSO-water to achieve the desired stock concentration (e.g., 5 mg/mL).
- Vortex thoroughly until the **natamycin** is completely dissolved.
- Store the stock solution in a light-proof container at -20°C. The stock solution should be freshly made prior to use for optimal activity.

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